

The Discovery and Origin of Hydroxy Methyl Linagliptin: A Technical Overview

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

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Introduction

Linagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor, is a cornerstone in the management of type 2 diabetes mellitus. Its efficacy in improving glycemic control is well-established. The metabolic fate of Linagliptin has been a subject of rigorous investigation to ensure a comprehensive understanding of its safety and disposition in the human body. While Linagliptin is notable for its minimal metabolism, with the majority of the drug excreted unchanged, several minor metabolites have been identified and characterized. This technical guide focuses on the discovery and origin of a key metabolite, "**Hydroxy Methyl Linagliptin**," scientifically designated as M489(1). This document will delve into the experimental methodologies employed for its identification and characterization, presenting quantitative data in a structured format and visualizing the metabolic pathways and experimental workflows.

Discovery of Hydroxy Methyl Linagliptin (M489(1))

The discovery of **Hydroxy Methyl Linagliptin** was an integral part of the comprehensive human metabolism studies conducted on Linagliptin. These studies were designed to elucidate the biotransformation pathways and excretion routes of the parent drug. The primary

investigation that led to the identification of M489(1) was a human radiolabeled study, a gold-standard methodology in drug metabolism research.

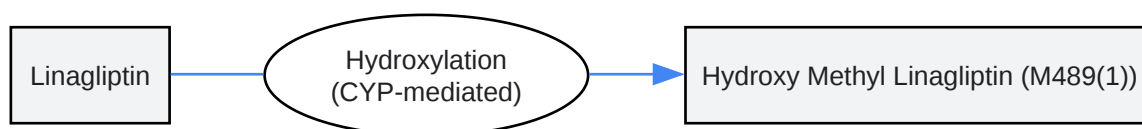
In this pivotal study, healthy male volunteers were administered a single oral dose of [^{14}C]-labeled Linagliptin. The use of a radiolabel allowed for the sensitive and specific tracking of all drug-related material, including the parent drug and its metabolites, in various biological matrices such as plasma, urine, and feces.

Subsequent analysis of the collected samples revealed that while Linagliptin was the major component, several minor metabolites were also present. Among these, the metabolite designated as M489(1) was identified. Structural elucidation, accomplished through sophisticated analytical techniques, confirmed that M489(1) is formed through the hydroxylation of the methyl group on the butynyl side chain of the Linagliptin molecule.

Origin and Metabolic Pathway

Hydroxy Methyl Linagliptin (M489(1)) is a product of Phase I metabolism. The formation of this metabolite involves the enzymatic addition of a hydroxyl (-OH) group to the terminal methyl group of the but-2-yn-1-yl side chain of Linagliptin. This biotransformation is a common metabolic pathway for xenobiotics containing alkyl groups. While the specific cytochrome P450 (CYP) isoenzyme responsible for this particular hydroxylation has not been definitively identified in the provided literature, CYP enzymes are the primary catalysts for such oxidative reactions.

The metabolic pathway leading to the formation of **Hydroxy Methyl Linagliptin** can be visualized as a single-step oxidation reaction.



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Figure 1: Metabolic formation of **Hydroxy Methyl Linagliptin** (M489(1)).

Quantitative Data on Linagliptin Metabolism

The human radiolabeled study provided quantitative data on the excretion and metabolic profile of Linagliptin. The following table summarizes the key findings related to the parent drug and its major metabolites.

Compound	Molecular Formula	Molecular Weight (g/mol)	Percentage of Administered Dose in Excreta (Oral)
Linagliptin (Parent)	C ₂₅ H ₂₈ N ₈ O ₂	472.54	~84.7% (feces), ~5.4% (urine)
Hydroxy Methyl Linagliptin (M489(1))	C ₂₅ H ₂₈ N ₈ O ₃	488.54	Predominant metabolite in excreta
Main Plasma Metabolite (CD 1790)	C ₂₅ H ₂₈ N ₈ O ₃	488.54	>10% of parent exposure in plasma

Experimental Protocols

The identification and characterization of **Hydroxy Methyl Linagliptin (M489(1))** relied on a combination of advanced analytical techniques. The general workflow and protocols are detailed below.



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Figure 2: Experimental workflow for the identification of Linagliptin metabolites.

Human Radiolabeled Study Design

- Subjects: Healthy male volunteers.

- Dosing: A single oral dose of [^{14}C]-Linagliptin solution.
- Sample Collection: Blood, urine, and feces were collected at predefined intervals over a period of several days to capture the complete excretion profile.

Sample Preparation

- Plasma: Blood samples were centrifuged to separate plasma. Plasma samples were pooled for metabolite profiling.
- Urine and Feces: Urine samples were pooled. Feces were homogenized to ensure representative sampling.
- Extraction: Drug-related material was extracted from the biological matrices using appropriate organic solvents to concentrate the analytes and remove interfering endogenous components.

Chromatographic Separation

- Technique: High-Performance Liquid Chromatography (HPLC) with a reversed-phase column (e.g., C18).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) was likely employed to achieve optimal separation of the parent drug and its metabolites.
- Detection:
 - Radiometric Detection: An online radioactivity detector was used to monitor the elution of [^{14}C]-labeled components, allowing for the creation of a metabolite profile.
 - UV Detection: A UV detector was used to monitor the elution of UV-active compounds.

Mass Spectrometry (MS) for Structural Confirmation

- Technique: High-resolution tandem mass spectrometry (LC-MS/MS) was used for the accurate mass measurement and structural elucidation of the metabolites.

- Ionization: Electrospray ionization (ESI) in the positive ion mode is typically used for this class of compounds.
- Analysis:
 - Full Scan MS: To determine the molecular weight of the eluting compounds. The mass difference between the parent drug (m/z 473.2) and the metabolite M489(1) (m/z 489.2) would indicate the addition of an oxygen atom (+16 Da).
 - Product Ion Scans (MS/MS): Fragmentation of the molecular ion of M489(1) was performed to obtain structural information. The fragmentation pattern would be compared to that of the parent Linagliptin to pinpoint the site of modification on the butinyl side chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Definitive Structural Elucidation

- Technique: For unambiguous structure confirmation, the metabolite M489(1) would be isolated from the biological matrix in sufficient quantities for NMR analysis.
- Analysis:
 - ^1H NMR: Would show characteristic shifts for the protons adjacent to the newly introduced hydroxyl group on the butinyl side chain.
 - ^{13}C NMR: Would confirm the presence of a carbon atom bonded to a hydroxyl group.
 - 2D NMR (e.g., COSY, HSQC, HMBC): These experiments would be crucial to definitively establish the connectivity of atoms and confirm the precise location of the hydroxylation on the methyl group of the butinyl moiety.

Conclusion

The discovery of **Hydroxy Methyl Linagliptin** (M489(1)) was a result of a meticulous and systematic investigation into the metabolic fate of Linagliptin in humans. Although a minor metabolite, its identification through advanced analytical techniques such as radiolabeling, liquid chromatography, mass spectrometry, and NMR spectroscopy, provides a complete picture of Linagliptin's biotransformation. This in-depth understanding of the drug's metabolism

is fundamental to its overall safety profile and is a critical component of the data required for regulatory approval and safe clinical use. The experimental protocols outlined in this guide represent the standard and rigorous approach employed in modern drug development to characterize the metabolic pathways of new chemical entities.

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